

Standard Operating Procedure for Salpyran Dihydrochloride Handling

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Compound of Interest

Compound Name: Salpyran dihydrochloride

Cat. No.: B10856861

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This document provides detailed application notes and protocols for the safe handling and use of **Salpyran dihydrochloride**. All procedures should be performed in a designated laboratory setting by trained personnel.

Introduction

Salpyran dihydrochloride is a Cu(II) selective chelator with potential therapeutic applications. [1][2][3] Its primary mechanism of action involves binding to copper (II) ions, thereby preventing the formation of reactive oxygen species (ROS) that can contribute to oxidative stress. [1][2][4] [5][6] This document outlines the necessary precautions, proper handling techniques, and experimental protocols for working with this compound.

Disclaimer: No official Safety Data Sheet (SDS) for **Salpyran dihydrochloride** was found in the public domain at the time of writing. The safety information provided herein is based on general knowledge of handling chemical compounds and information available for similar molecules. Researchers should always consult the supplier-provided SDS for the most accurate and up-to-date safety information.

Physicochemical and Storage Information

Salpyran dihydrochloride is a solid, typically appearing as a light yellow to brown powder. [1]

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₁ Cl ₂ N ₃ O	[7]
Molecular Weight	330.25 g/mol	[7]

Storage Conditions

Proper storage is crucial to maintain the integrity of **Salpyran dihydrochloride**.

Condition	Temperature	Duration	Notes
Powder	4°C	2 years	Keep in a sealed container, protected from moisture.
Powder	-20°C	3 years	Keep in a sealed container, protected from moisture.
In Solvent	-20°C	1 month	Store in a sealed container, away from moisture.
In Solvent	-80°C	6 months	Store in a sealed container, away from moisture.

Safety Precautions and Personal Protective Equipment (PPE)

Given the absence of a specific SDS, a cautious approach to handling **Salpyran dihydrochloride** is recommended.

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to avoid inhalation of dust.
- Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat is required. Ensure exposed skin is covered.
- Respiratory Protection: If working outside a fume hood or if dust generation is likely, a NIOSH-approved respirator may be necessary.

Experimental Protocols

Preparation of Stock Solutions

Salpyran dihydrochloride is soluble in DMSO.

Materials:

- **Salpyran dihydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Salpyran dihydrochloride** powder using a calibrated analytical balance.
- Dissolving: Add the appropriate volume of DMSO to the vial containing the powder to achieve the desired concentration.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.

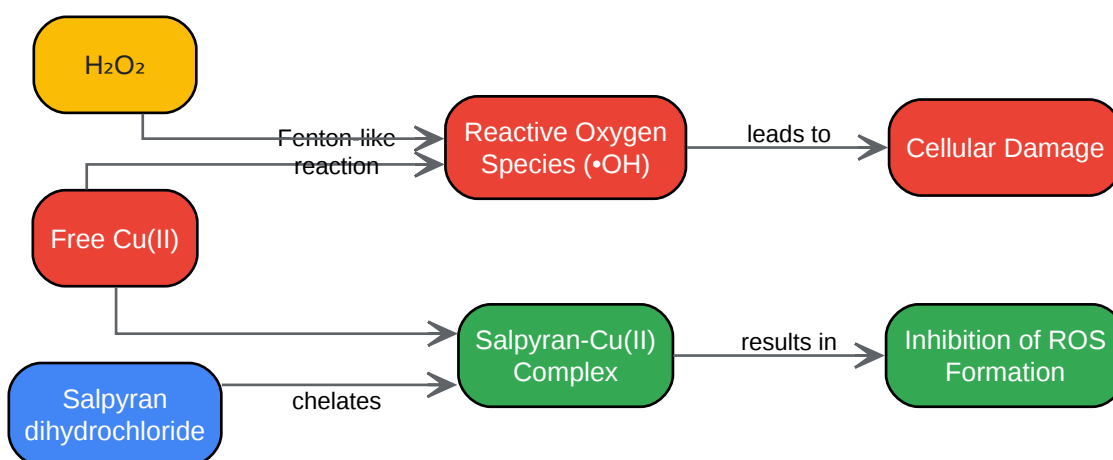
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Spill and Waste Disposal

- Spills: In case of a spill, wear appropriate PPE. For small spills of the powder, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Waste Disposal: Dispose of all waste containing **Salpyran dihydrochloride** in accordance with local, state, and federal regulations for chemical waste.

Mechanism of Action: Copper Chelation and ROS Inhibition

Salpyran dihydrochloride acts as a selective chelator of Cu(II) ions.[1][2][3] In biological systems, free or loosely bound copper ions can participate in Fenton-like reactions, leading to the generation of highly reactive hydroxyl radicals ($\bullet\text{OH}$) from hydrogen peroxide (H_2O_2). These reactive oxygen species can cause significant damage to cellular components, including lipids, proteins, and DNA. By binding to Cu(II), **Salpyran dihydrochloride** prevents its participation in these damaging redox cycles.[4][5][6]

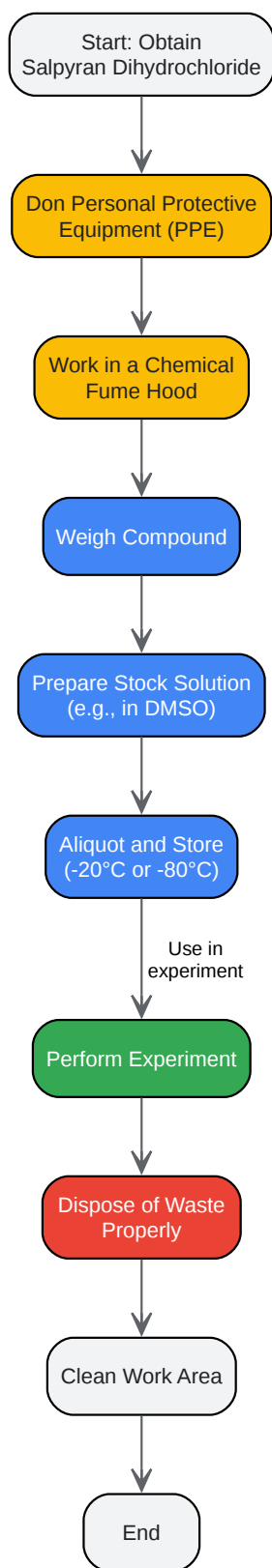


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Caption: Mechanism of **Salpyran dihydrochloride** in preventing ROS formation.

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the general workflow for handling **Salpyran dihydrochloride** in a laboratory setting.



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Caption: General workflow for handling **Salpyran dihydrochloride**.

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